

Personal protective equipment for handling Formaldehyde 2,4-Dinitrophenylhydrazone

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Compound of Interest

Compound Name: Formaldehyde 2,4-Dinitrophenylhydrazone

Cat. No.: B143268

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Essential Safety and Handling Guide: Formaldehyde 2,4-Dinitrophenylhydrazone

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Formaldehyde 2,4-Dinitrophenylhydrazone** (CAS No. 1081-15-8). Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Immediate Safety Concerns

Formaldehyde 2,4-Dinitrophenylhydrazone is a flammable solid that can cause significant skin, eye, and respiratory irritation.[1][2] The parent compound, 2,4-dinitrophenylhydrazine (DNPH), is shock and friction sensitive when dry and can be explosive.[3] Therefore, this derivative should be handled with extreme caution. The other parent compound, formaldehyde, is a known human carcinogen and sensitizer.[4][5][6]

Key Hazards:

- **Flammability:** Flammable solid (H228).[1][7] Keep away from all sources of ignition, including heat, sparks, and open flames.[1]
- **Irritation:** Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][2]

- Sensitivity: May be light and shock sensitive.[8]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The minimum required PPE includes:

Protection Type	Specification	Rationale
Eye/Face	Tightly fitting safety goggles with side-shields (NIOSH or EN 166 compliant).[1][9] A face shield is recommended if splashing is possible.[4]	Protects against dust particles and chemical splashes causing severe eye irritation.[1]
Hand	Chemical-resistant gloves (e.g., Nitrile or Chloroprene).[4] Gloves must comply with EN 374 standards.[9]	Prevents direct skin contact, which can cause irritation.[1][2]
Body	Fire/flame resistant lab coat, long pants, and closed-toe shoes.[4][9]	Protects skin from contamination and provides a barrier against flammable material.[9]
Respiratory	Required when generating dust or when engineering controls are insufficient.[2] Use a NIOSH-approved respirator with a filter appropriate for organic vapors and particulates.[6]	Prevents inhalation of dust, which may cause respiratory tract irritation.[1]

Operational Plans: Handling and Storage

Proper operational procedures minimize the risk of exposure and accidents.

Engineering Controls:

- Always handle this chemical within a certified chemical fume hood or other approved local exhaust ventilation system.[4][9]
- Ensure a safety shower and eyewash station are readily accessible in the immediate work area.[4]

Safe Handling Protocol:

- Preparation: Before handling, ensure all engineering controls are operational and required PPE is donned correctly.
- Dispensing: Avoid generating dust when weighing or transferring the solid.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which could be an ignition source.[7]
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[2] Avoid eating, drinking, or smoking in the laboratory.[10]

Storage Protocol:

- Store in a cool, dry, and well-ventilated area, away from direct sunlight and heat.[9][11] A storage temperature of 0-6°C is recommended.[8]
- Keep the container tightly closed to prevent moisture absorption and contamination.[2][9] Some sources recommend storing under an inert gas like argon, as the material can be air and moisture sensitive.[2]
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[4]

Disposal Plan

All waste containing **Formaldehyde 2,4-Dinitrophenylhydrazone** must be treated as hazardous waste.

Step-by-Step Disposal Procedure:

- Segregation: Do not mix this waste with other waste streams.
- Containment: Collect all solid waste, including contaminated PPE (like heavily contaminated gloves) and absorbent materials, in a clearly labeled, sealed container.[9][10]
- Disposal Request: Arrange for pickup and disposal through a licensed hazardous material disposal company.[9]
- Regulatory Compliance: Ensure all disposal activities comply with local, state, and federal environmental regulations.[9]
- Decontamination: Thoroughly clean all contaminated surfaces after work is complete.[9]

Emergency Procedures

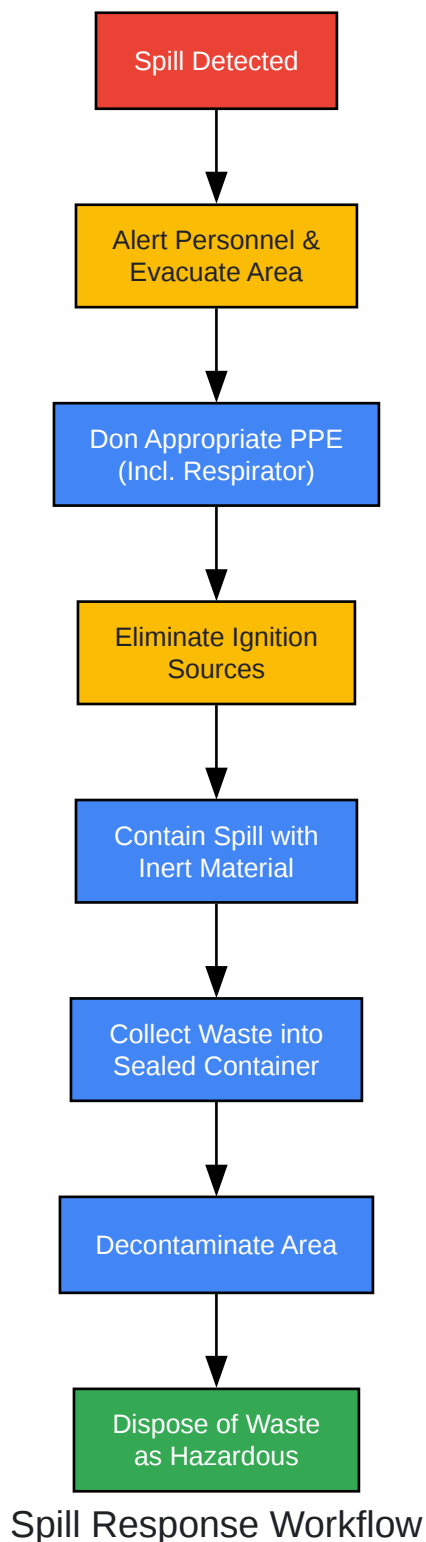
Immediate and appropriate action is critical in an emergency.

Spill Response Protocol

A minor spill should only be handled by trained personnel with appropriate PPE. For major spills, evacuate the area and contact your institution's emergency response team.

- Alert & Evacuate: Alert personnel in the immediate area and evacuate if necessary.[4][12]
- Control Ignition Sources: Immediately eliminate all flames, sparks, and other ignition sources.[1]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Cover the spill with a dry, inert material such as sand, earth, or vermiculite.[10]
Avoid generating dust.[9]
- Collect: Carefully sweep or scoop the contained material into a suitable, labeled container for hazardous waste disposal.[9] Use non-sparking tools.[10]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water, collecting all cleaning materials as hazardous waste.[9]

- Report: Report the incident to your supervisor and safety officer.



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Caption: Logical workflow for responding to a chemical spill.

First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult or symptoms persist, seek immediate medical attention. [2] [9]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of soap and water. If skin irritation occurs, seek medical advice. [2] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist. [2] [9]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. [9]

Quantitative Data Summary

Property	Value
CAS Number	1081-15-8[9]
Molecular Formula	C7H6N4O4[9]
Molecular Weight	210.15 g/mol [9]
Appearance	Orange to Brown powder/crystal[7]
Melting Point	153 - 168 °C[7][8]
Flash Point	2 °C[8]
Occupational Exposure Limits	No specific limits have been established for this compound.[9] However, for the parent compound, formaldehyde, the OSHA Permissible Exposure Limit (PEL) is 0.75 ppm as an 8-hour time-weighted average (TWA) and 2 ppm as a short-term exposure limit (STEL).[4]

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